

Ciprofloxacin hydrochloride monohydrate unit cell parameters

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Ciprofloxacin hydrochloride monohydrate

CAS No.: 86393-32-0

Cat. No.: S523836

[Get Quote](#)

Unit Cell Parameters and Crystal Habit

The table below summarizes the key crystallographic data for **ciprofloxacin hydrochloride monohydrate**.

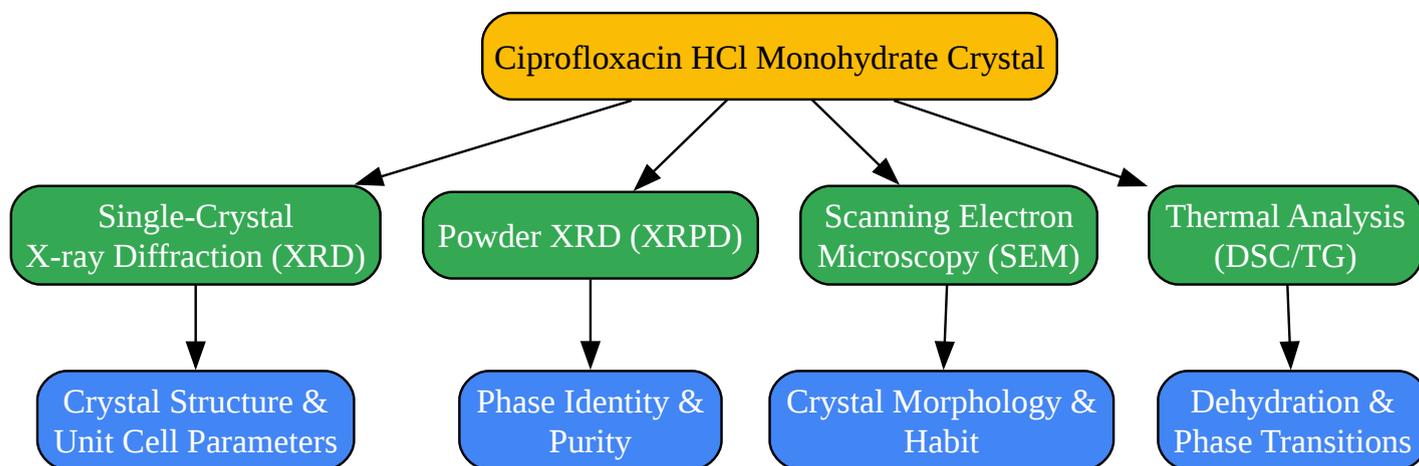
Property	Reported Value	Experimental Context
Crystal System	Monoclinic [1]	Determined via single-crystal X-ray diffraction [1].
Space Group	P2 ₁ /c [1]	Determined via single-crystal X-ray diffraction [1].
Unit Cell Parameters		
• a	12.9209(4) Å [1]	From single-crystal study [1].
• b	19.6385(6) Å [1]	From single-crystal study [1].
• c	7.0026(2) Å [1]	From single-crystal study [1].
• β	90.671(2)° [1]	From single-crystal study [1].
Unit Cell Volume	1789.52 Å ³ [1]	Calculated from unit cell parameters [1].

Property	Reported Value	Experimental Context
Z (Molecules/Unit Cell)	4 [1]	Calculated from unit cell parameters [1].
Calculated Density	1.432 g/cm ³ [1]	Calculated from unit cell parameters [1].
Crystal Habits	Needle-like, Plate-like [1]	Produced via cooling, dilution, or salting-out crystallization [1].

The crystal habit can be significantly influenced by the crystallization conditions. For instance, the addition of 0.2 M KCl as a precipitant in a salting-out process can induce a **habit transition** [1].

Experimental Methodologies for Characterization

The determination of these properties relies on a suite of solid-state characterization techniques.



[Click to download full resolution via product page](#)

The workflow above outlines the relationship between key characterization techniques and the structural or physicochemical information they provide.

- **Crystal Structure Determination:** The foundational unit cell parameters are definitively obtained using **single-crystal X-ray diffraction (XRD)** [1]. **Powder X-ray diffraction (XRPD)** is then used as

a fingerprint to confirm the phase identity and purity of bulk crystal products against the known structure [1].

- **Morphology and Habit Analysis: Scanning Electron Microscopy (SEM)** directly visualizes the crystal shape and habit (e.g., needle-like vs. plate-like) [1].
- **Thermal Behavior Analysis: Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TG)** are used together to study dehydration events and polymorphic transformations that occur upon heating [1].

Pharmaceutical Relevance of Solid Form

The crystal structure and habit directly influence critical performance characteristics of the final drug product.

- **Impact on Physicochemical Properties:** The crystal habit affects properties like **solubility, dissolution rate, compressibility, and bulk density** [1]. These properties influence the drug's biological activity and manufacturing process.
- **Polymorphic Transformations: Ciprofloxacin hydrochloride monohydrate** is a stable hydrate phase. Upon heating, it dehydrates and can convert to different anhydrous polymorphic forms, which exhibit **different physical stability, dissolution rates, and tablet color** [2]. Monitoring these transformations is essential for ensuring product stability and performance.
- **Analytical Techniques in Product Quality:** Advanced techniques like **Terahertz Pulsed Spectroscopy and Imaging** can non-destructively identify the API in finished tablets and analyze critical quality attributes such as coating thickness uniformity and internal density distribution [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. The crystal habit of ciprofloxacin hydrochloride ... [sciencedirect.com]
2. Structural origin of physicochemical properties differences ... [pubs.rsc.org]
3. Coating and Density Distribution Analysis of Commercial ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Ciprofloxacin hydrochloride monohydrate unit cell parameters].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b523836#ciprofloxacin-hydrochloride-monohydrate-unit-cell-parameters>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com